

Propyl Valerate: Application Notes and Protocols for the Fragrance Industry

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Compound of Interest

Compound Name: *Propyl valerate*

Cat. No.: *B086924*

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For Researchers, Scientists, and Drug Development Professionals

Propyl valerate, also known as propyl pentanoate, is a valuable ester in the fragrance industry, prized for its powerful and multifaceted fruity aroma. This document provides detailed application notes and protocols for the effective use of **propyl valerate** in fragrance formulations, catering to researchers, scientists, and professionals involved in fragrance development.

Sensory Profile and Applications

Propyl valerate possesses a complex and potent scent profile characterized as ethereal, fruity, with distinct notes of pineapple, and subtle metallic and animalic undertones.^[1] Its unique aroma makes it a versatile ingredient in a variety of fragrance compositions, particularly those aiming for a vibrant and natural fruity character. It is naturally present in fruits such as apples, melons, and vanilla.^[1]

Key applications include:

- **Fruity and Tropical Fragrances:** Its prominent pineapple note makes it an excellent choice for creating tropical and exotic fruit accords.^[2]
- **Floral Compositions:** In small quantities, it can lift and add a juicy, natural nuance to floral bouquets.

- **Gourmand Scents:** It can contribute a sweet, edible quality to confectionery and dessert-themed fragrances.

The recommended usage level for **propyl valerate** in a fragrance concentrate is up to 5.0000%.[\[3\]](#)

Physicochemical Properties

A comprehensive understanding of **propyl valerate**'s physical and chemical properties is crucial for its effective incorporation into fragrance formulations.

Property	Value	Reference
Molecular Formula	C8H16O2	[1]
Molecular Weight	144.21 g/mol	[4]
Appearance	Colorless to pale yellow clear liquid (est.)	[1]
Odor Threshold	0.0033 ppm (n-Propyl n-valerate)	[5] [6]
Boiling Point	167.00 to 168.00 °C @ 760.00 mm Hg	[1]
Flash Point	100.00 °F TCC (37.78 °C)	[1] [3]
Specific Gravity	0.87200 @ 20.00 °C	[1] [3]
Refractive Index	1.40500 @ 20.00 °C	[1] [3]
Vapor Pressure	1.600000 mmHg @ 25.00 °C (est.)	[1]
Solubility	Soluble in alcohol; water (308.7 mg/L @ 25 °C est.)	[1]

Experimental Protocols

Sensory Evaluation Protocol

Sensory analysis is critical for determining the olfactory characteristics of **propyl valerate** and its performance in a fragrance blend.

Objective: To evaluate the odor profile of **propyl valerate** individually and in a simple fragrance base.

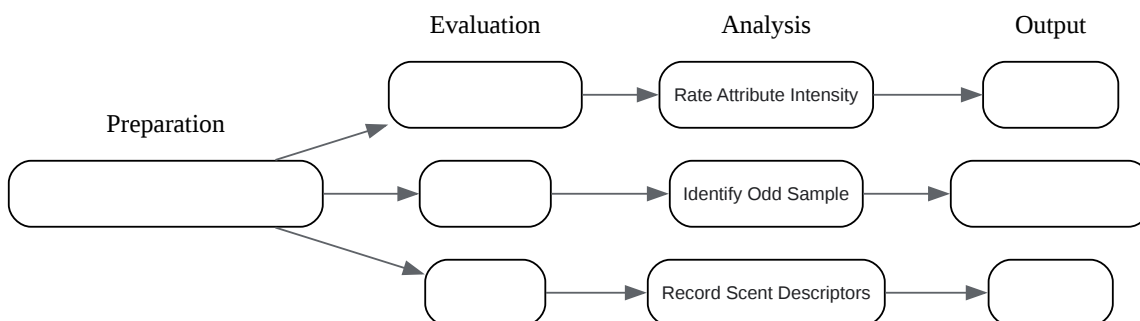
Materials:

- **Propyl valerate** (high purity)
- Dipropylene glycol (DPG) or ethanol (perfumer's grade) as a solvent
- Glass beakers and stirring rods
- Digital scale
- Perfumer's smelling strips (blotters)
- A neutral, well-ventilated evaluation room

Protocol:

- Preparation of Dilutions:
 - Prepare a 10% dilution of **propyl valerate** in the chosen solvent (e.g., DPG) for initial assessment.^[1]
 - Prepare further dilutions (e.g., 5%, 1%) to evaluate the scent at different concentrations.
- Blotter Test:
 - Dip a clean smelling strip into the dilution, ensuring not to oversaturate it.
 - Wave the strip gently under the nose to evaluate the initial "top notes."
 - Allow the strip to dry and evaluate the scent at regular intervals (e.g., 5 min, 30 min, 1 hour, 4 hours) to observe the evolution of the fragrance ("heart" and "base" notes).

- Record detailed descriptors of the scent at each time point (e.g., fruity, pineapple, sweet, green, metallic).
- Triangle Test (for differentiation):
 - To determine if a trained panelist can detect a difference between two formulations (e.g., one with and one without **propyl valerate**), present three samples, two of which are identical and one is different.
 - Ask the panelist to identify the odd sample out.
- Descriptive Analysis:
 - Utilize a trained sensory panel to provide a detailed description of the fragrance's attributes.
 - Panelists should rate the intensity of various descriptors (e.g., fruity, pineapple, sweet, chemical) on a predefined scale.



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Sensory Evaluation Workflow

Stability Testing Protocol

Stability testing is essential to ensure that a fragrance containing **propyl valerate** maintains its intended character and appearance over time and under various conditions.

Objective: To assess the stability of a fragrance formulation containing **propyl valerate** under accelerated conditions.

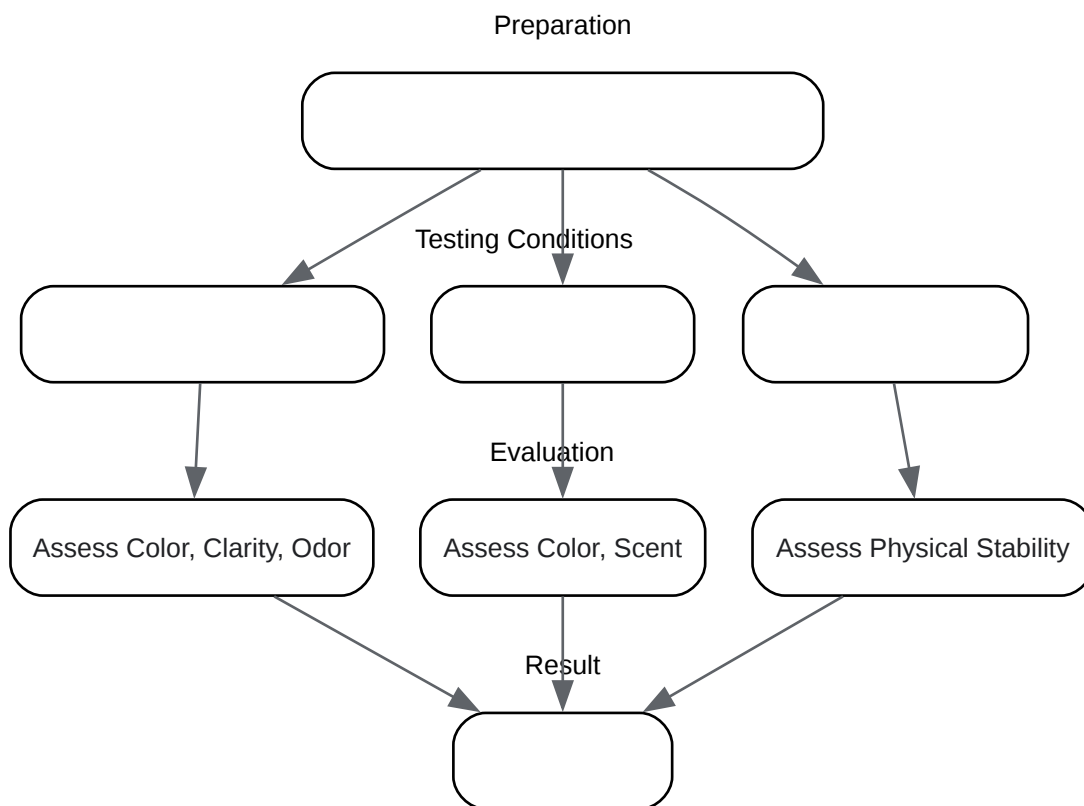
Materials:

- Final fragrance formulation containing **propyl valerate**.
- Control sample (fragrance base without **propyl valerate**).
- Clear and amber glass vials with airtight seals.
- Climate chamber or oven capable of maintaining a constant temperature.
- UV light cabinet.
- Refrigerator/Freezer.

Protocol:

- Sample Preparation:
 - Fill the vials with the fragrance formulation and the control sample.
 - Tightly seal the vials.
- Accelerated Stability Testing (Heat):
 - Place a set of samples in a climate chamber or oven at an elevated temperature (e.g., 40°C or 45°C) for a period of 1 to 3 months.^[7]
 - Store a corresponding set of samples at room temperature (25°C) and in a refrigerator (4°C) as controls.^[7]
 - At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), remove a sample from each condition and evaluate for any changes in color, clarity, and odor compared to the control.

- Light Exposure Testing:
 - Expose a set of samples in clear glass vials to a controlled UV light source for a specified duration.[\[2\]](#)[\[8\]](#)
 - Keep a corresponding set of samples in the dark as a control.
 - Evaluate for any changes in color and scent.
- Freeze-Thaw Cycle Testing:
 - Subject a set of samples to repeated cycles of freezing (e.g., -10°C for 24 hours) and thawing at room temperature (25°C for 24 hours).[\[7\]](#)
 - Perform a minimum of three cycles.[\[7\]](#)
 - After the cycles, evaluate the samples for any signs of instability, such as phase separation or precipitation.



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Stability Testing Workflow

Instrumental Analysis Protocol (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the qualitative and quantitative analysis of volatile compounds like **propyl valerate** in a fragrance mixture.

Objective: To identify and quantify **propyl valerate** in a complex fragrance oil.

Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Appropriate GC column (e.g., non-polar or medium-polar).
- Helium as carrier gas.
- Sample of fragrance oil containing **propyl valerate**.
- Solvent for dilution (e.g., methanol or ethanol).
- **Propyl valerate** standard for calibration.

Protocol:

- Sample Preparation:
 - Prepare a dilute solution of the fragrance oil in a suitable solvent (e.g., 1:100 in methanol).
- GC-MS Analysis:
 - Inject a small volume (e.g., 1 μ L) of the diluted sample into the GC-MS system.
 - The GC oven temperature program should be optimized to separate the components of the fragrance mixture. A typical program might start at a low temperature (e.g., 60°C) and ramp up to a higher temperature (e.g., 280°C).

- The mass spectrometer will ionize the separated components and generate a mass spectrum for each.
- Data Analysis:
 - Identify **propyl valerate** by comparing its retention time and mass spectrum with that of a known standard.
 - The mass spectrum of **propyl valerate** can also be compared to a spectral library (e.g., Wiley, NIST) for confirmation.
 - Quantify the amount of **propyl valerate** by creating a calibration curve using standards of known concentrations.

Safety Considerations

Propyl valerate is a flammable liquid.[3] Keep it away from sources of ignition.[3] It is recommended to wear suitable gloves and eye/face protection during handling.[3] Ensure adequate ventilation in the working area. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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